

Technical Guide: Molecular Weight of Disodium Hydrogen Phosphate Heptahydrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *disodium;hydrogen
phosphate;heptahydrate*

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This document provides a detailed guide to the determination of the molecular weight of disodium hydrogen phosphate heptahydrate ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$), a compound frequently used as a buffering agent and sequestrant in various scientific and pharmaceutical applications.

Chemical Identity

- Systematic Name: Disodium hydrogen phosphate heptahydrate
- Common Synonyms: Dibasic sodium phosphate heptahydrate, Sodium phosphate dibasic heptahydrate[1]
- Chemical Formula: $\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$ [1][2][3]
- CAS Number: 7782-85-6[1][2][3]

The formula indicates that each unit of disodium hydrogen phosphate is associated with seven molecules of water of hydration.

Methodology for Molecular Weight Calculation

The molecular weight of a hydrated salt is the sum of the atomic weights of all atoms in its empirical formula, including the water molecules of hydration. The calculation is based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

Protocol for Calculation

- **Identify Constituent Elements:** Deconstruct the chemical formula ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$) into its constituent elements: Sodium (Na), Hydrogen (H), Phosphorus (P), and Oxygen (O).
- **Count Atoms:** Determine the total number of atoms for each element in the formula.
 - Sodium (Na): 2
 - Hydrogen (H): 1 (in HPO_4) + 14 (in $7\text{H}_2\text{O}$) = 15
 - Phosphorus (P): 1
 - Oxygen (O): 4 (in HPO_4) + 7 (in $7\text{H}_2\text{O}$) = 11
- **Obtain Standard Atomic Weights:** Use the accepted standard atomic weights for each element. For this calculation, the following values are used:
 - Na: 22.98977 g/mol
 - H: 1.008 g/mol
 - P: 30.97376 g/mol
 - O: 15.999 g/mol
- **Calculate Component Masses:** Multiply the atom count of each element by its respective atomic weight to find the total mass contribution of each element.
- **Summation:** Sum the total masses of all constituent elements to arrive at the final molecular weight of the hydrated compound.

Data Presentation: Summary of Calculation

The quantitative data used in the molecular weight determination is summarized in the tables below for clarity and easy reference.

Table 1: Standard Atomic Weights of Constituent Elements

Element	Symbol	Standard Atomic Weight (g/mol)
Sodium	Na	22.98977[4]
Hydrogen	H	1.008[4][5]
Phosphorus	P	30.97376[4]
Oxygen	O	15.999[5][6]

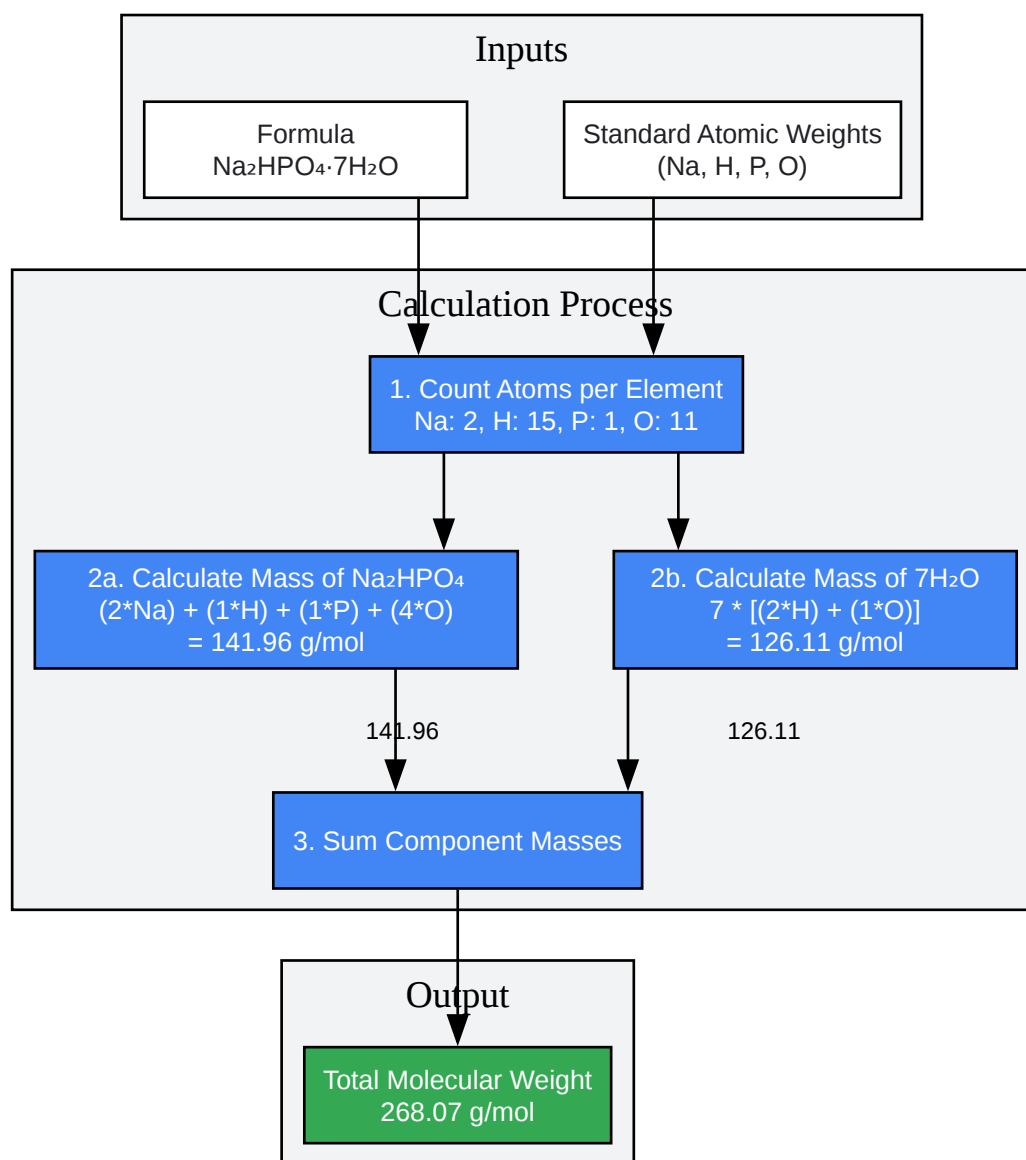
Table 2: Molecular Weight Calculation for $\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$

Component	Element	Atom Count	Atomic Weight (g/mol)	Total Mass (g/mol)
Anhydrous Salt	Sodium (Na)	2	22.98977	45.97954
Hydrogen (H)	1	1.008	1.008	
Phosphorus (P)	1	30.97376	30.97376	
Oxygen (O)	4	15.999	63.996	
Subtotal (Na ₂ HPO ₄)		141.9573		
Water of Hydration	Hydrogen (H)	14	1.008	14.112
Oxygen (O)	7	15.999	111.993	
Subtotal (7H ₂ O)		126.105		
Total Molecular Weight		268.0623		

Based on this protocol, the calculated molecular weight of disodium hydrogen phosphate heptahydrate is approximately 268.07 g/mol .[\[1\]](#)[\[3\]](#)[\[7\]](#)

Visualization of Calculation Workflow

The logical flow of the molecular weight calculation is depicted in the diagram below.



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Caption: Workflow for calculating the molecular weight of Na₂HPO₄·7H₂O.

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- To cite this document: BenchChem. [Technical Guide: Molecular Weight of Disodium Hydrogen Phosphate Heptahydrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8021125/docs#technical-guide-molecular-weight-of-disodium-hydrogen-phosphate-heptahydrate>]

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